

Proper Disposal of 4-Bromo-1,2-dinitrobenzene: A Safety and Operational Guide

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Compound of Interest

Compound Name: 4-Bromo-1,2-dinitrobenzene

Cat. No.: B1266097

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Disclaimer: A specific Safety Data Sheet (SDS) for **4-Bromo-1,2-dinitrobenzene** (CAS 610-38-8) is not readily available. The following guidance is based on the known hazards of the closely related isomer, 1-Bromo-2,4-dinitrobenzene (CAS 584-48-5), and general best practices for the disposal of hazardous chemical waste. Due to the similarity in chemical structure and functional groups, it is prudent to handle **4-Bromo-1,2-dinitrobenzene** with the same precautions as its well-documented isomer.

Hazard Profile and Safety Summary

Based on data for its isomer, 1-Bromo-2,4-dinitrobenzene, this compound is classified as hazardous.^{[1][2]} It is considered toxic if swallowed, in contact with skin, or inhaled.^{[1][2]} Furthermore, it is corrosive and can cause severe skin burns and serious eye damage.^{[1][2][3]} There is also a risk of an allergic skin reaction upon contact.^{[4][5]}

Key takeaway for researchers: It is imperative to handle **4-Bromo-1,2-dinitrobenzene** with extreme caution. All recommended personal protective equipment and engineering controls must be utilized to minimize any potential exposure.

Quantitative Data

The table below summarizes the available physical and chemical properties for **4-Bromo-1,2-dinitrobenzene**.

Property	Value	Source
Molecular Formula	C ₆ H ₃ BrN ₂ O ₄	PubChem[6]
Molecular Weight	247.00 g/mol	PubChem[6]
Appearance	Yellow crystalline powder (presumed, based on isomer)	[3]
CAS Number	610-38-8	PubChem[6]

Experimental Protocols: Proper Disposal Procedures

Adherence to a strict, step-by-step disposal protocol is essential for the safety of laboratory personnel and the protection of the environment.

Personal Protective Equipment (PPE)

Before handling **4-Bromo-1,2-dinitrobenzene** for disposal, all personnel must be equipped with the appropriate PPE.[1][2]

- Eye Protection: Chemical safety goggles or a face shield compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
- Hand Protection: Wear suitable chemical-resistant gloves, such as nitrile rubber.[3]
- Body Protection: A laboratory coat or a chemical-resistant apron should be worn to prevent skin exposure.[1][2]
- Respiratory Protection: All handling should occur in a well-ventilated area, preferably within a chemical fume hood.[1][3] If exposure limits are likely to be exceeded or if respiratory irritation occurs, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1][2]

Spill Response

In the event of a spill, follow these procedures:

- Evacuate: Immediately clear the area of all personnel.[5]
- Ventilate: Ensure adequate ventilation of the spill area.
- Contain: Wearing the correct PPE, cover the spill with an inert absorbent material such as sand or vermiculite.
- Collect: Carefully sweep the contaminated absorbent material into a designated, properly labeled hazardous waste container.[1] It is crucial to avoid generating dust during this process.[3][5]
- Clean: Thoroughly clean the spill area.
- Report: Report the incident to your institution's Environmental Health and Safety (EHS) department.

Waste Collection and Disposal

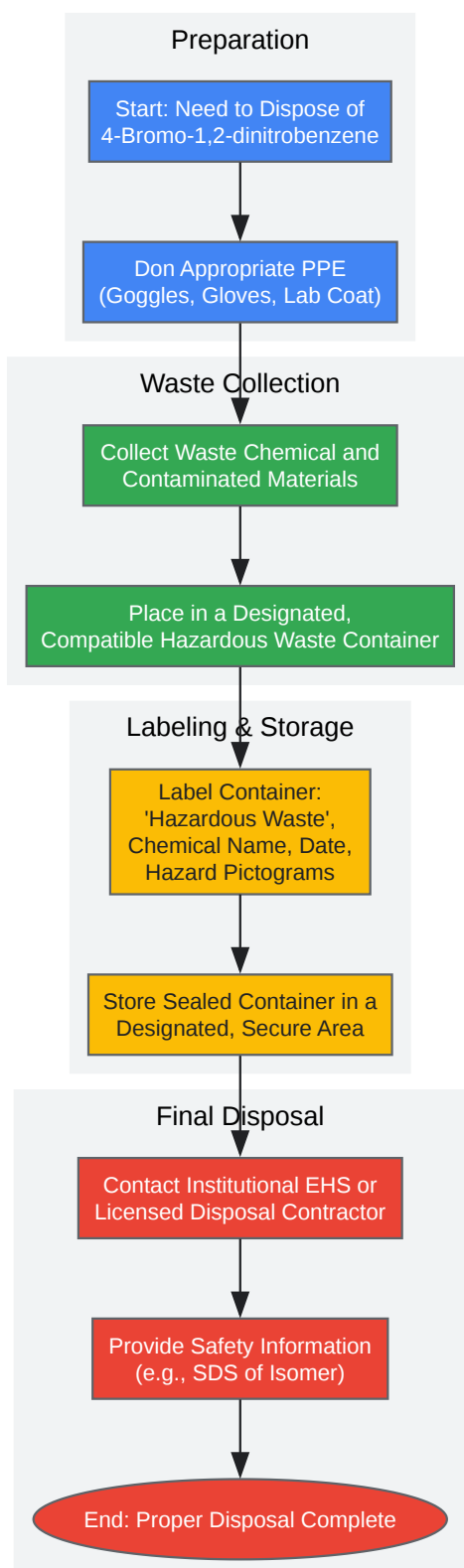
The disposal of chemical waste is regulated and must be performed in compliance with all federal, state, and local regulations.[7][8]

- Waste Collection:
 - All waste containing **4-Bromo-1,2-dinitrobenzene**, including contaminated materials like weighing paper, pipette tips, and absorbents, must be collected in a designated hazardous waste container.[5]
 - The container must be constructed of a material compatible with the chemical and must have a secure, tight-fitting lid.[9] Using the original chemical container is often a suitable option.[9]
- Labeling:
 - The waste container must be clearly labeled with the words "Hazardous Waste".[7]
 - The label must include the full chemical name: "**4-Bromo-1,2-dinitrobenzene**".[7]
 - All constituents of the waste mixture must be listed.[7]

- The date of waste generation must be indicated.[\[7\]](#)
- Affix the appropriate hazard pictograms (e.g., corrosive, toxic).[\[7\]](#)
- Storage:
 - Store the sealed hazardous waste container in a designated, secure waste accumulation area.[\[10\]](#)
 - The storage location should be cool, dry, and well-ventilated.[\[3\]](#)
 - Segregate this waste from incompatible materials, particularly strong oxidizing agents.[\[5\]](#)
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[\[7\]](#)
 - Ensure that the disposal contractor is provided with all available safety information, including the SDS for the related isomer, 1-Bromo-2,4-dinitrobenzene.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **4-Bromo-1,2-dinitrobenzene**.



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Caption: Disposal workflow for **4-Bromo-1,2-dinitrobenzene**.

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